

"Methyl 2-(2-methoxyethoxy)acetate" material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Methyl 2-(2-methoxyethoxy)acetate

Cat. No.: B3109824

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In-depth Technical Guide: Methyl 2-(2-methoxyethoxy)acetate

Introduction

This technical guide provides a summary of the available material safety information for **Methyl 2-(2-methoxyethoxy)acetate**, with the CAS number 17640-28-7. It is intended for researchers, scientists, and professionals in drug development who may be working with this compound. It is important to note that a comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for this specific chemical is not readily available in the public domain based on the conducted searches. Therefore, the information presented herein is compiled from various chemical databases and supplier information, and some quantitative safety data, typically found in a full SDS, is unavailable.

Chemical Identification

| Identifier | Value |
|-------------------|--|
| Chemical Name | Methyl 2-(2-methoxyethoxy)acetate |
| CAS Number | 17640-28-7[1][2][3] |
| Molecular Formula | C6H12O4[2][3] |
| Molecular Weight | 148.16 g/mol [1][2] |
| Synonyms | Acetic acid, 2-(2-methoxyethoxy)-, methyl ester[3] |
| InChI Key | JLIJWDAZRLBHGX-UHFFFAOYSA-N[1] |

Physical and Chemical Properties

The following table summarizes the available physical and chemical properties for **Methyl 2-(2-methoxyethoxy)acetate**. Much of this data is based on computational models and may not reflect experimentally determined values.

| Property | Value | Source |
|---------------|-----------------------------------|-----------|
| Boiling Point | Data Not Available | Benchchem |
| Melting Point | Data Not Available | |
| Flash Point | Data Not Available | |
| Density | Data Not Available | |
| Solubility | Soluble in polar organic solvents | |

Toxicological Information

Specific toxicological data, such as LD50 or LC50 values, for **Methyl 2-(2-methoxyethoxy)acetate** were not available in the searched resources. The compound is intended for research use only and is not for human or veterinary use.[1]

| Data Point | Value |
|----------------------------------|--------------------|
| Acute Oral Toxicity (LD50) | Data Not Available |
| Acute Dermal Toxicity (LD50) | Data Not Available |
| Acute Inhalation Toxicity (LC50) | Data Not Available |
| Skin Corrosion/Irritation | Data Not Available |
| Serious Eye Damage/Irritation | Data Not Available |
| Carcinogenicity | Data Not Available |
| Mutagenicity | Data Not Available |
| Reproductive Toxicity | Data Not Available |

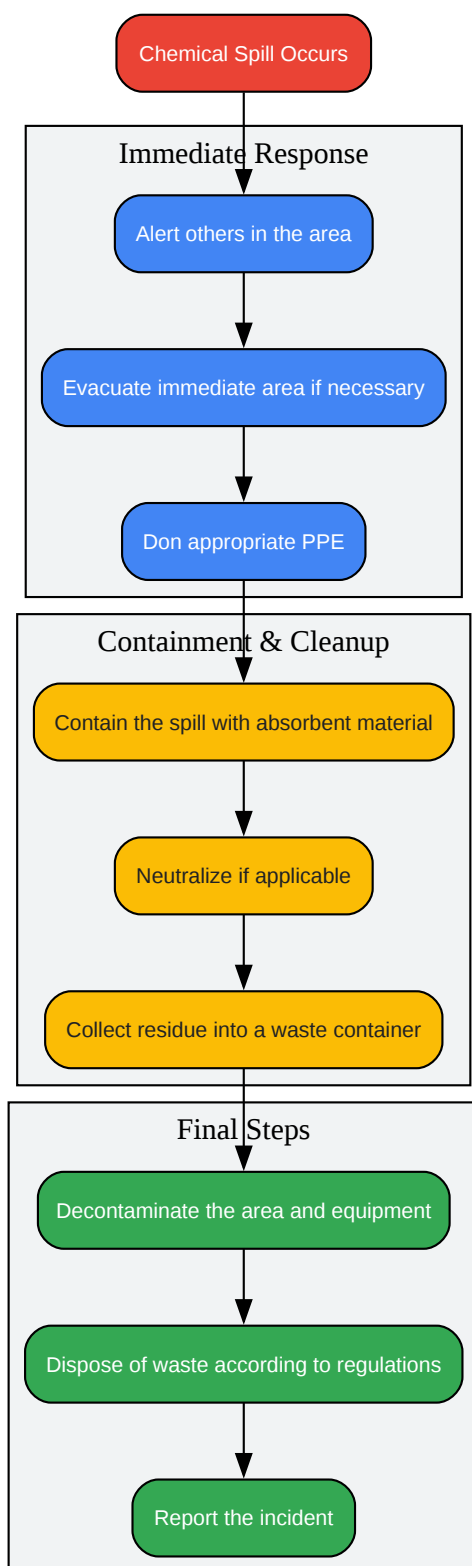
Exposure Controls and Personal Protection

Standard laboratory safety protocols should be followed when handling this chemical. This includes the use of personal protective equipment (PPE) and ensuring work is conducted in a well-ventilated area.

| Control Parameter | Recommendation |
|------------------------|--|
| Engineering Controls | Work in a well-ventilated area, such as a fume hood. |
| Eye/Face Protection | Wear safety glasses or goggles. |
| Skin Protection | Wear protective gloves and a lab coat. |
| Respiratory Protection | If ventilation is inadequate, use a suitable respirator. |

Experimental Protocols

Specific experimental protocols for the handling or use of **Methyl 2-(2-methoxyethoxy)acetate** are not detailed in the available safety information. However, a general workflow for handling a chemical spill is a critical safety protocol in any laboratory setting.



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Caption: General workflow for responding to a chemical spill.

Handling and Storage

Information regarding specific storage conditions is limited. General best practices for chemical storage should be followed.

| Aspect | Recommendation |
|----------|---|
| Storage | Store in a cool, dry, well-ventilated area away from incompatible substances. |
| Handling | Avoid contact with skin and eyes. Do not ingest or inhale. |

Disclaimer: The information provided in this document is based on limited publicly available data and is intended for informational purposes only. It is not a substitute for a comprehensive Material Safety Data Sheet (SDS). Users should exercise caution and consult additional resources before handling this chemical.

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References

- 1. Methyl 2-(2-methoxyethoxy)acetate | 17640-28-7 | Benchchem [benchchem.com]
- 2. Methyl 2-(2-methoxyethoxy)acetate CAS#: 17640-28-7 [m.chemicalbook.com]
- 3. Methyl 2-(2-methoxyethoxy)acetate | C6H12O4 | CID 28661 - PubChem [pubchem.ncbi.nlm.nih.gov]
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